

long-term stability and storage of BD1063 dihydrochloride

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Compound of Interest

Compound Name: *BD1063 dihydrochloride*

Cat. No.: *B030650*

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BD1063 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the long-term stability and storage of BD1063 dihydrochloride.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid BD1063 dihydrochloride?

A1: For long-term storage, it is recommended to store solid BD1063 dihydrochloride at -20°C for up to 4 years. Some suppliers suggest that the solid can be stored at room temperature for up to 12 months or at 4°C, sealed from moisture. For maximum stability, storage at -20°C is the most conservative recommendation.

Q2: How should I store stock solutions of BD1063 dihydrochloride?

A2: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For aqueous solutions, it is not recommended to store them for more than one day. For solutions in organic solvents, storage at -80°C for up to 6 months or at -20°C for up to 1 month is recommended. Always store solutions tightly sealed and protected from moisture.

Q3: In which solvents is BD1063 dihydrochloride soluble?

A3: BD1063 dihydrochloride is soluble in a variety of solvents. The solubility details are provided in the table below. For aqueous solutions, ultrasonic treatment may be necessary to achieve the maximum solubility.

Data Presentation

Table 1: Storage and Stability of BD1063 Dihydrochloride

Form	Storage Temperature	Duration	Supplier Recommendations
Solid	Room Temperature	Up to 12 months	One supplier suggests ambient storage is appropriate for short and long term.
4°C	Not specified	Recommended to be sealed and kept away from moisture.	
-20°C	≥ 4 years	Considered the most stable condition for long-term storage.	
Stock Solutions	-20°C	Up to 1 month	In solvent, sealed and away from moisture.
-80°C	Up to 6 months	In solvent, sealed and away from moisture.	
Not Recommended	> 1 day	For aqueous solutions.	

Table 2: Solubility of BD1063 Dihydrochloride

Solvent	Solubility	Concentration
Water	100 mg/mL	288.92 mM
PBS (pH 7.2)	10 mg/mL	Not specified
DMSO	16 mg/mL	Not specified
DMF	11 mg/mL	Not specified
Ethanol	5 mg/mL	Not specified

Troubleshooting Guide

Issue 1: Precipitation of BD1063 dihydrochloride from solution upon storage.

- **Possible Cause:** The storage duration for the prepared solution has been exceeded, or the storage temperature is not optimal. Aqueous solutions are particularly prone to instability.
- **Solution:** It is always recommended to use freshly prepared solutions. If a solution must be stored, ensure it is for the shortest possible time and at the recommended temperature (-80°C for up to 6 months or -20°C for up to 1 month for organic stock solutions). If precipitation occurs, gentle warming and sonication may help to redissolve the compound, but it is advisable to prepare a fresh solution for critical experiments.

Issue 2: Inconsistent experimental results using the same batch of BD1063 dihydrochloride.

- **Possible Cause:** Potential degradation of the compound. BD1063 contains a piperazine moiety, which can be susceptible to oxidation and thermal degradation. The dichlorophenyl group is generally stable but can undergo photolysis in solution.
- **Solution:**
 - **Minimize Light Exposure:** Protect solutions from light to prevent potential photodegradation of the dichlorophenyl group.
 - **Inert Atmosphere:** For long-term storage of stock solutions, consider purging the vial with an inert gas like argon or nitrogen before sealing to minimize oxidation.

- Purity Check: If degradation is suspected, the purity of the compound can be checked using analytical techniques such as HPLC.

Issue 3: Difficulty in dissolving BD1063 dihydrochloride in water.

- Possible Cause: The compound may require energy to fully dissolve in aqueous solutions.
- Solution: Use of sonication is recommended to aid dissolution in water. Gentle warming can also be applied.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in Water

- Weigh the desired amount of BD1063 dihydrochloride powder in a sterile conical tube.
- Add the required volume of sterile, deionized water to achieve the desired concentration (e.g., for a 100 mg/mL stock solution).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in a sonicator water bath and sonicate for 10-15 minutes, or until the solution is clear.
- For sterile applications, filter the solution through a 0.22 μ m syringe filter.
- Use the solution immediately. It is not recommended to store aqueous solutions for more than one day.

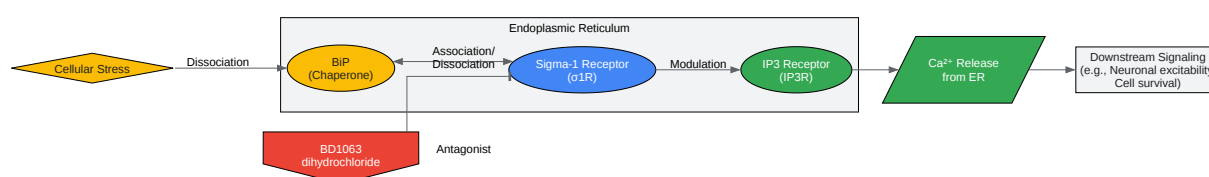
Protocol 2: Assessment of BD1063 Dihydrochloride Purity by HPLC

This is a general guideline and the specific parameters may need to be optimized for your system.

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a gradient of acetonitrile and water with 0.1% trifluoroacetic acid.

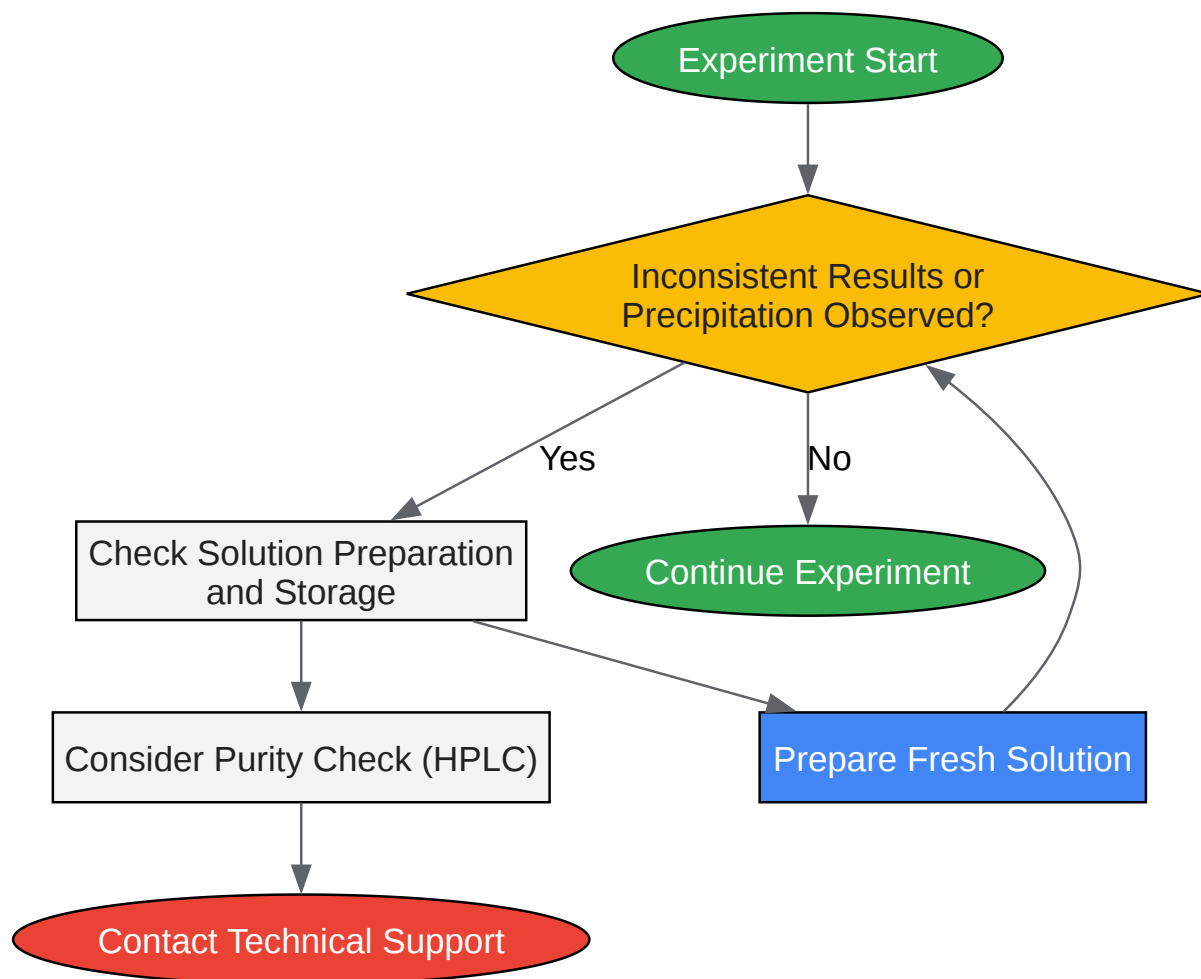
- Standard Preparation: Prepare a standard solution of BD1063 dihydrochloride of known concentration in the mobile phase.
- Sample Preparation: Prepare the sample to be tested at a similar concentration to the standard.
- HPLC Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Use a C18 column.
 - Monitor the elution profile using a UV detector at a wavelength determined by a UV scan of the compound (a wavelength around 210 nm is a reasonable starting point).
- Data Analysis: Compare the peak area and retention time of the sample to the standard to determine the purity. The presence of additional peaks may indicate degradation products.

Visualizations



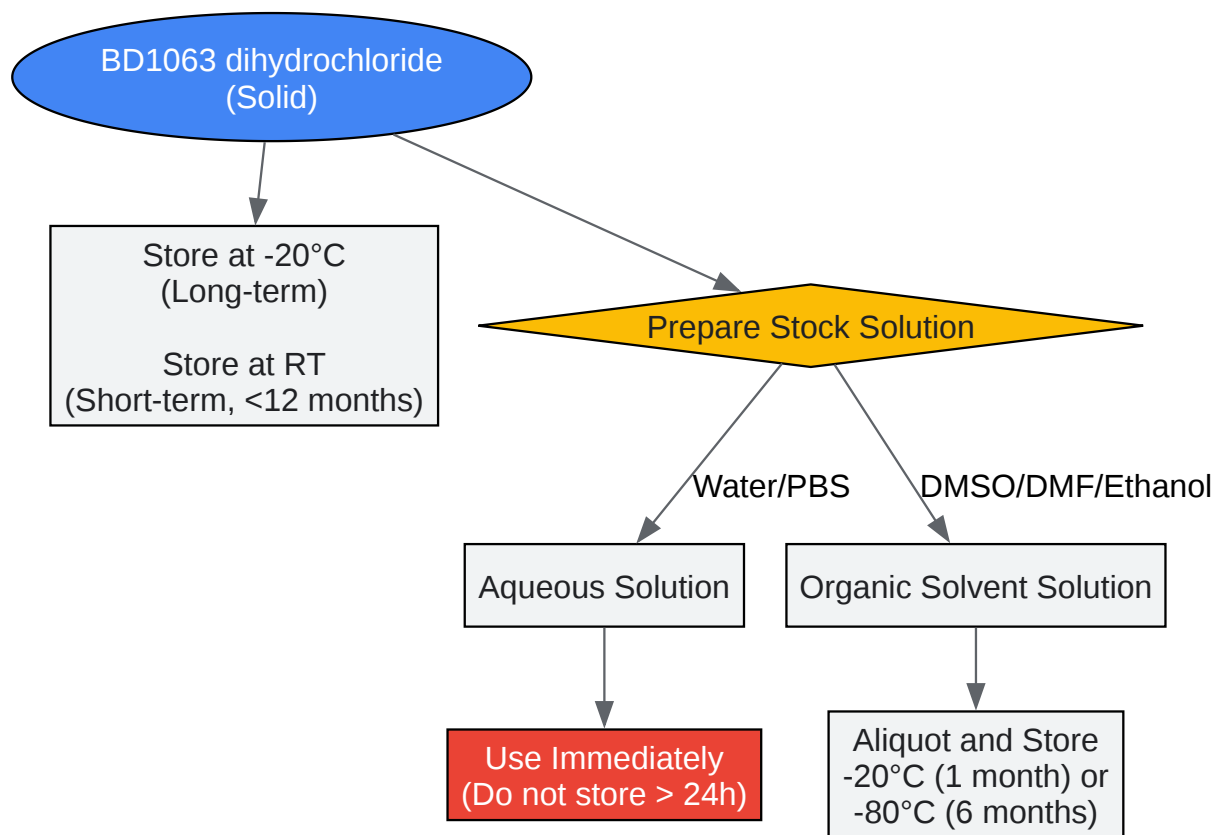
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Caption: BD1063 dihydrochloride acts as an antagonist to the Sigma-1 receptor.



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Caption: A workflow for troubleshooting common issues with BD1063 dihydrochloride.



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Caption: Recommended storage and handling procedures for BD1063 dihydrochloride.

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